

Technical Guide: Health and Safety Information for PBI 51

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Compound of Interest

Compound Name: PBI 51

Cat. No.: B1678569

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **PBI 51** (CAS Number: 130694-74-5), a stereoisomeric acetylenic analog of abscisic acid (ABA). **PBI 51** is utilized in plant biology research as a chemical probe to investigate ABA signaling pathways, particularly in studies of seed germination and gene expression. While its application is primarily in plant science, this guide addresses its health and safety profile for all laboratory personnel, including those in broader drug development fields.

Chemical and Physical Properties

PBI 51 is a synthetic compound whose properties are essential for safe handling and experimental design.

Property	Value	Source
Chemical Name	PBI-51	[1]
CAS Number	130694-74-5	[1]
Molecular Formula	C ₁₅ H ₂₀ O ₄	
Molecular Weight	264.32 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO	
Storage Temperature	-20°C	

Health and Safety Information

The following information is derived from available Safety Data Sheets (SDS) and outlines the potential hazards and necessary precautions for handling **PBI 51**.[\[1\]](#)

Hazard Identification

PBI 51 is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, as with any chemical of unknown toxicological profile in mammalian systems, it should be handled with care.

Potential Health Effects:

- Eye: May cause eye irritation.
- Skin: May be harmful if absorbed through the skin. May cause skin irritation.
- Inhalation: May be harmful if inhaled. May cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

- **Handling:** Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, laboratory coat, and safety glasses. Avoid formation of dust and aerosols. Use in a well-ventilated area.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is -20°C.

Personal Protective Equipment

Equipment	Recommendation
Eye/Face	Safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN166(EU).
Skin	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique.
Respiratory	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator.
Body	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Toxicological Information

There is a lack of specific toxicological studies for **PBI 51** in animal models. The information below is based on general principles for handling research chemicals.

Toxicological Endpoint	Data
Acute Toxicity	No data available.
Skin Corrosion/Irritation	No data available.
Serious Eye Damage/Irritation	No data available.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	IARC: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity	No data available.

Given the absence of specific toxicological data, **PBI 51** should be handled as a compound with unknown toxicity. For professionals in drug development, it is crucial to note that the biological effects of this compound appear to be specific to plant hormonal pathways, and no mammalian targets have been identified.

Experimental Protocols and Methodologies

PBI 51 is primarily used in plant biology to study abscisic acid (ABA) signaling. Below are representative experimental methodologies.

Arabidopsis thaliana Seed Germination Assay

This assay is used to assess the effect of **PBI 51** on seed germination, where it can act as an ABA antagonist or weak agonist.

Materials:

- Arabidopsis thaliana seeds (wild-type and relevant mutants)
- Petri dishes with 0.8% (w/v) agar medium

- **PBI 51** stock solution in DMSO
- Controlled environment growth chamber

Procedure:

- Seed Sterilization: Surface sterilize seeds with 70% ethanol followed by a bleach solution and rinse with sterile water.
- Plating: Sow seeds on agar plates containing different concentrations of **PBI 51**. A DMSO control should be included.
- Stratification: Cold-treat the plates at 4°C for 2-4 days in the dark to break dormancy.
- Incubation: Transfer plates to a growth chamber with a long-day photoperiod (16h light/8h dark) at 22°C.
- Scoring: Score germination, defined as radicle emergence, daily for up to 7 days.

Gene Expression Analysis

This protocol outlines how to study the effect of **PBI 51** on the expression of ABA-responsive genes.

Materials:

- Arabidopsis thaliana seedlings
- Liquid 1/2 MS medium
- **PBI 51** stock solution in DMSO
- RNA extraction kit
- qRT-PCR reagents and instrument

Procedure:

- Seedling Growth: Grow seedlings in liquid 1/2 MS medium for a specified period (e.g., 7-10 days).
- Treatment: Add **PBI 51** to the liquid medium at the desired final concentration. Include a DMSO control.
- Incubation: Incubate the seedlings for the desired treatment duration (e.g., 3-6 hours).
- Harvesting and RNA Extraction: Harvest the seedlings, flash-freeze in liquid nitrogen, and extract total RNA using a suitable kit.
- qRT-PCR: Synthesize cDNA and perform quantitative real-time PCR to measure the expression levels of target ABA-responsive genes (e.g., ABI5, RAB18).

Signaling Pathways and Workflows

Abscisic Acid (ABA) Signaling Pathway

PBI 51 acts on the core ABA signaling pathway. This pathway is critical for plant responses to abiotic stress. In the absence of ABA, protein phosphatases 2C (PP2Cs) are active and inhibit SnRK2 kinases. When ABA is present, it binds to PYR/PYL/RCAR receptors, which then bind to and inhibit PP2Cs. This allows for the activation of SnRK2 kinases, which then phosphorylate downstream targets, including transcription factors, to regulate gene expression and physiological responses.

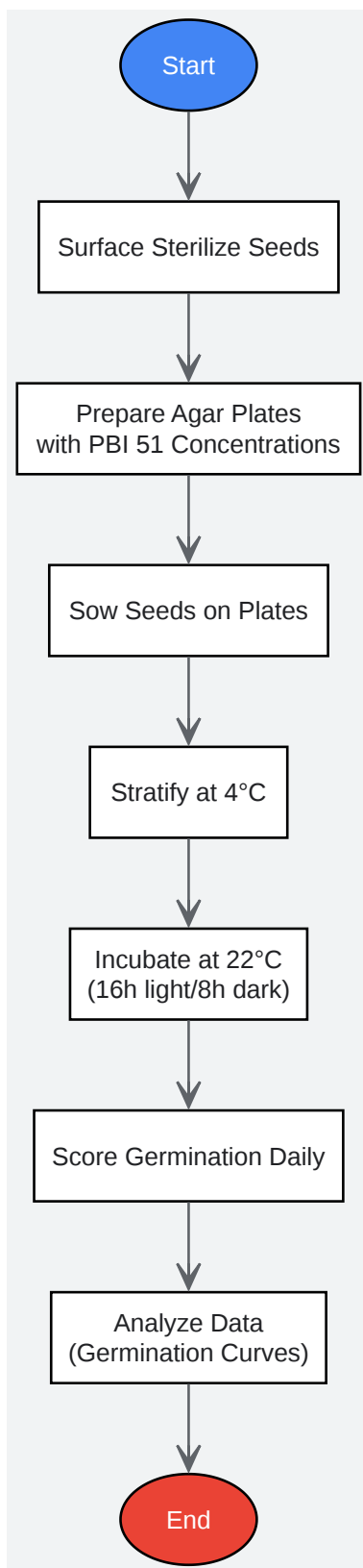


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Core ABA signaling pathway and the action of **PBI 51**.

Experimental Workflow for Seed Germination Assay

The following diagram illustrates the logical flow of a typical seed germination experiment involving **PBI 51**.



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Workflow for a **PBI 51** seed germination assay.

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References

- 1. targetmol.com [targetmol.com]
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